

Application Note: Myristanilide as a Reference Standard in Analytical Chemistry

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Compound of Interest

Compound Name: *Myristanilide*

CAS No.: 622-56-0

Cat. No.: B1581526

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Executive Summary & Scope

This application note details the use of **Myristanilide** (N-Myristoylaniline) as a critical reference standard in the analysis of fatty acid anilides (FAAs). Historically linked to the Toxic Oil Syndrome (TOS) epidemic, FAAs remain a vital target in food safety forensics and lipidomics.

While Oleoylanilide (C18:1) and Linoleoylanilide (C18:2) are the primary toxic markers in adulterated oils, **Myristanilide** (C14:0) serves a dual purpose:

- **Calibration Target:** A specific marker for myristic acid adulteration.
- **Surrogate Internal Standard:** Due to its elution profile (eluting prior to C16/C18 congeners) and structural homology, it is an effective surrogate standard for profiling long-chain anilides when isotopically labeled standards are cost-prohibitive or unavailable.

This guide provides a validated workflow for the extraction, separation, and mass spectrometric detection of **Myristanilide**, ensuring high specificity and sensitivity (LOD < 1 ng/mL).

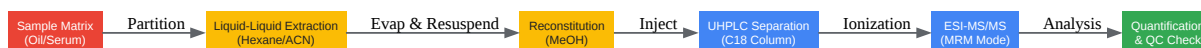
Chemical Profile: Myristanilide

Understanding the physicochemical properties is essential for optimizing extraction and chromatography.

Property	Value	Analytical Implication
IUPAC Name	N-Phenyltetradecanamide	Target Analyte
CAS Number	622-56-0	Identification
Molecular Formula	C ₂₀ H ₃₃ NO	Elemental Composition
Molecular Weight	303.48 g/mol	Precursor Ion [M+H] ⁺ = 304.3
LogP (Octanol/Water)	~7.6 (Predicted)	Highly Lipophilic; requires non-polar solvents for extraction and C18 RP-HPLC.
pKa	~15 (Amide N-H)	Neutral at physiological pH; requires acid modifiers (Formic Acid) in Mobile Phase for ESI+ protonation.
Solubility	Soluble in MeOH, ACN, Hexane	Use MeOH/ACN for stock solutions; Hexane for LLE.

Analytical Workflow Visualization

The following diagram outlines the critical path from sample preparation to data validation.



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Figure 1: End-to-end workflow for Fatty Acid Anilide analysis.

Experimental Protocols

Preparation of Standards

Objective: Create stable calibration curves ranging from 1 ng/mL to 1000 ng/mL.

Materials:

- **Myristanilide** Reference Material (Purity >99%)
- Methanol (LC-MS Grade)
- Amber Glass Vials (Silanized)

Protocol:

- Stock Solution (1 mg/mL): Weigh 10.0 mg of **Myristanilide** into a 10 mL volumetric flask. Dissolve in Methanol. Sonicate for 5 minutes to ensure complete dissolution.
 - Expert Insight: Amides are stable, but lipophilic compounds can adsorb to plastic. Use glass pipettes and silanized vials to prevent loss of titer.
- Working Standard (10 µg/mL): Dilute 100 µL of Stock Solution into 9.9 mL of Methanol.
- Calibration Curve: Prepare serial dilutions in the mobile phase initial composition (50:50 Water:ACN) to prevent peak distortion during injection.
 - Points: 1, 5, 10, 50, 100, 500, 1000 ng/mL.

Sample Extraction (Liquid-Liquid Extraction)

Context: This method removes bulk triglycerides (from oil samples) or proteins (from serum) while concentrating the anilide.

A. For Cooking Oils (Adulteration Screen):

- Weigh 1.0 g of oil sample into a 15 mL glass centrifuge tube.
- Add 10 µL of Internal Standard (e.g., d5-Oleoylanilide) if available.
- Add 5 mL Acetonitrile saturated with Hexane.

- Vortex vigorously for 2 minutes. (The anilides partition into the polar ACN phase, while bulk lipids stay in the hexane/oil phase).
- Centrifuge at 3000 x g for 5 minutes.
- Collect the bottom (Acetonitrile) layer.
- Evaporate to dryness under Nitrogen at 40°C.
- Reconstitute in 200 µL Methanol. Filter (0.2 µm PTFE) into an LC vial.

B. For Serum/Plasma (Toxicological Screen):

- Aliquot 200 µL of plasma.
- Add 600 µL of cold Acetonitrile (Protein Precipitation).
- Vortex and Centrifuge (10,000 x g, 10 min, 4°C).
- Transfer supernatant to a clean tube.
- Optional Enrichment: Perform LLE on the supernatant using Hexane:Ethyl Acetate (9:1) if sensitivity <1 ng/mL is required.

Instrumental Method: LC-MS/MS

System: Triple Quadrupole Mass Spectrometer (e.g., Sciex 6500+ or Agilent 6495).

Chromatographic Conditions[1][2][3][4][5][6]

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 2.1 x 100 mm, 1.8 µm).
 - Rationale: High carbon load is required to retain the lipophilic C14 tail.
- Mobile Phase A: Water + 0.1% Formic Acid + 5mM Ammonium Formate.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
 - Chemistry: Formic acid ensures the amide nitrogen is protonated ([M+H]⁺) for ESI+.

- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 µL.

Gradient Table:

Time (min)	% B	Event
0.00	50	Loading
1.00	50	Isocratic Hold
8.00	98	Linear Ramp (Elution of Myristanilide ~6.5 min)
10.00	98	Column Wash
10.10	50	Re-equilibration

| 13.00 | 50 | End |

Mass Spectrometry Parameters (MRM)[3]

- Ionization: Electrospray Ionization (ESI) – Positive Mode.
- Source Temp: 350°C.
- Capillary Voltage: 4000 V.

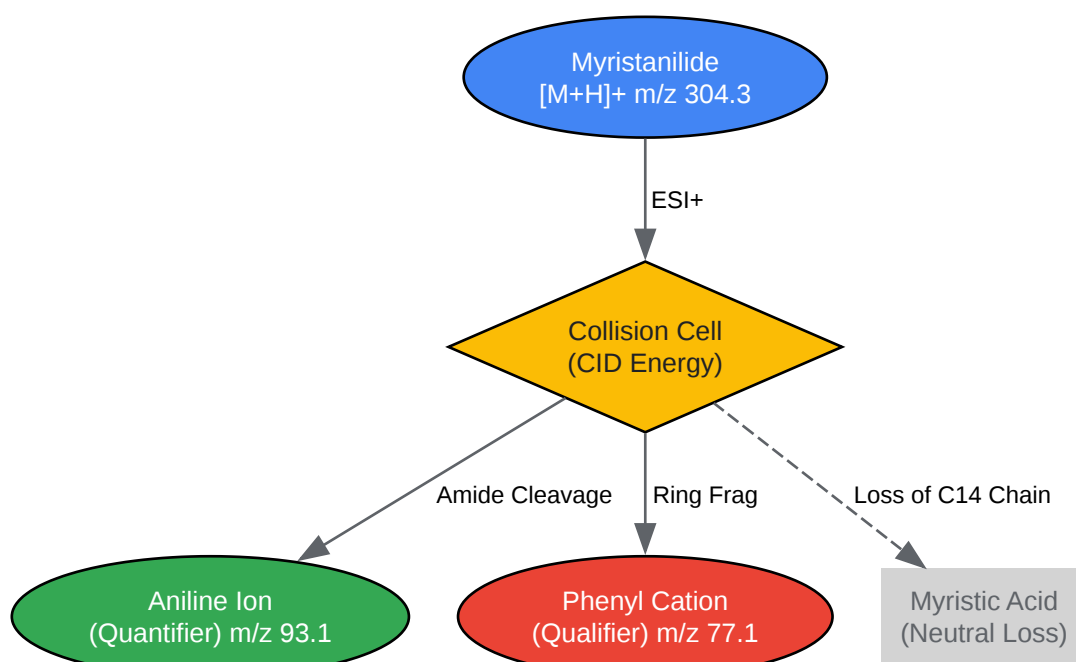
MRM Transitions for **Myristanilide**:

Precursor Ion (m/z)	Product Ion (m/z)	Dwell (ms)	CE (eV)	Type	Mechanism
304.3	93.1	50	25	Quantifier	Cleavage of amide bond → Aniline ion [C₆H₅NH₃]⁺
304.3	77.1	50	40	Qualifier	Further fragmentation → Phenyl cation [C ₆ H ₅] ⁺

| 304.3 | 106.1 | 50 | 20 | Qualifier | Rearrangement to [C₆H₅NHCH₂]⁺ species |

Mechanistic Visualization

The specificity of the method relies on the fragmentation of the amide bond. The following diagram illustrates the ionization and collision-induced dissociation (CID) pathway.



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Figure 2: ESI+ Fragmentation pathway of **Myristanilide**. The formation of the m/z 93.1 aniline ion is the dominant transition used for quantification.

Quality Control & Validation Criteria

To ensure Trustworthiness and Scientific Integrity, the following criteria must be met for every batch:

- Linearity: $R^2 > 0.995$ for the calibration curve (1–1000 ng/mL).
- Retention Time Stability: ± 0.1 min deviation allowed. **Myristanilide** must resolve from Palmitanilide (C16) by at least 1.0 min.
- Carryover: Blank injection after the highest standard (1000 ng/mL) must show $< 0.1\%$ of the standard's area.
- Recovery: Spiked matrix samples should yield 80–120% recovery.
 - Troubleshooting: Low recovery in oil samples usually indicates insufficient partitioning into Acetonitrile. Increase the number of LLE cycles.

References

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